An In-Depth Technical Guide to N-cyclopropyl-3-oxobutanamide

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Compound of Interest	
Compound Name:	*N-cyclopropyl-3-oxobutanamide*
CAS No.:	*110262-87-8*
Cat. No.:	*B009857*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **N-cyclopropyl-3-oxobutanamide**, a molecule of interest in medicinal chemistry and drug development. We will delve into its chemical identity, synthesis, and potential applications, offering insights grounded in established scientific principles.

Chemical Identity and Properties

CAS Number: 110262-87-8

IUPAC Name: **N-cyclopropyl-3-oxobutanamide**

Synonyms: At present, there are no widely recognized synonyms for **N-cyclopropyl-3-oxobutanamide** in common chemical literature and databases. Researchers are advised to use the CAS number and IUPAC name for unambiguous identification.

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The core structure of **N-cyclopropyl-3-oxobutanamide** features a cyclopropyl ring attached to an amide nitrogen, which is in turn connected to a 3-oxobutanamide moiety. This combination of a strained cyclopropyl ring and a reactive β-ketoamide functional group makes it an intriguing building block for the synthesis of more complex molecules. The presence of the cyclopropyl group can confer unique conformational rigidity and metabolic stability to parent compounds.[1][2]

Chemical and Physical Properties:

Property	Value	Source
Molecular Formula	C7H11NO2	
Molecular Weight	141.17 g/mol	
Appearance	Solid (predicted)	
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Not reported	
pKa	Not reported	

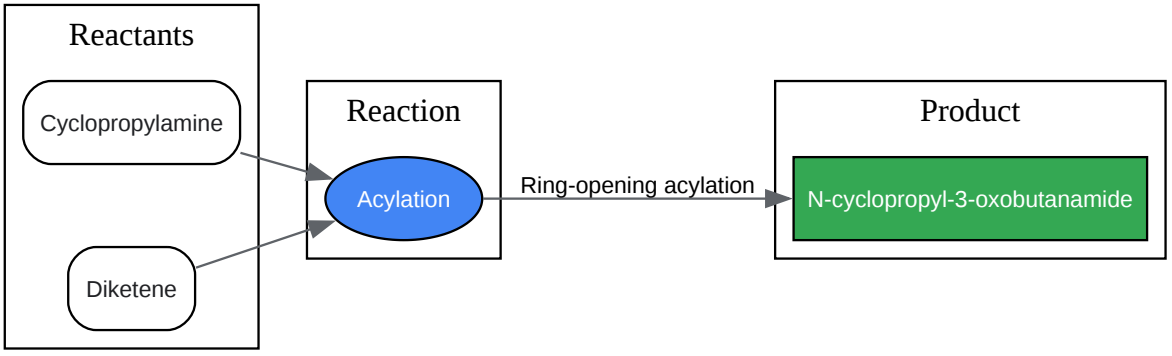
Note: Experimentally determined physical properties for this specific compound are not readily available in public literature. The data presented is based on its chemical structure and information from chemical suppliers.

Synthesis of N-cyclopropyl-3-oxobutanamide

While a specific, detailed, and published synthesis protocol for **N-cyclopropyl-3-oxobutanamide** is not widely available, a plausible and logical synthetic route can be devised based on standard organic chemistry principles. The most straightforward approach would involve the acylation of cyclopropylamine with a derivative of 3-oxobutanoic acid.

Proposed Synthetic Pathway:

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Caption: Proposed synthesis of **N-cyclopropyl-3-oxobutanamide**.

Experimental Protocol (Hypothetical):

This protocol is a general guideline and would require optimization and validation in a laboratory setting.

Materials:

- Cyclopropylamine
- Diketene
- Anhydrous aprotic solvent (e.g., diethyl ether, tetrahydrofuran)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve cyclopropylamine (1.0 equivalent) in the chosen anhydrous solvent.
- Cool the solution to 0°C using an ice bath.
- Slowly add diketene (1.0-1.1 equivalents) dropwise to the stirred solution of cyclopropylamine. The reaction is often exothermic, and maintaining a low temperature is

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crucial to prevent side reactions.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours, or until reaction completion is confirmed by thin-layer chromatography (TLC).
- Upon completion, the solvent can be removed under reduced pressure.
- The crude product can be purified by column chromatography on silica gel or by recrystallization from an appropriate solvent system.

Causality Behind Experimental Choices:

- Anhydrous Conditions: Diketene is highly reactive towards water, which would lead to the formation of acetoacetic acid and reduce the yield of the desired product.
- Inert Atmosphere: This prevents potential side reactions with atmospheric components.
- Low-Temperature Addition: The reaction between amines and diketene can be vigorous. Slow, controlled addition at low temperature helps to manage the reaction exotherm and improve selectivity.
- Aprotic Solvent: Aprotic solvents are used to avoid reactions with the electrophilic diketene.

Applications in Research and Drug Development

While specific applications of **N-cyclopropyl-3-oxobutanamide** are not extensively documented, its structural motifs are present in a variety of biologically active compounds. The cyclopropyl group is a recognized pharmacophore that can enhance the potency, metabolic stability, and pharmacokinetic properties of drug candidates.[1] The 3-oxobutanamide moiety is a versatile scaffold found in compounds with antibacterial and anticancer activities.[3]

Potential Areas of Application:

- Antimicrobial Drug Discovery: The N-aryl-3-oxobutanamide scaffold has shown promise in the development of new antibacterial agents.[3] **N-cyclopropyl-3-oxobutanamide** could serve as a key intermediate in the synthesis of novel antimicrobial compounds.

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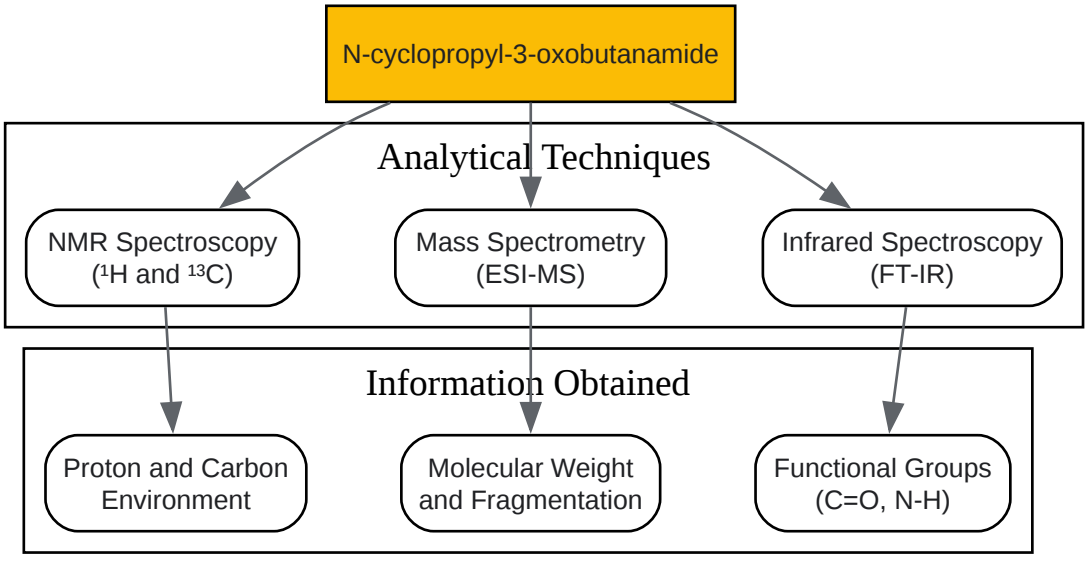
- Antimalarial Research: Cyclopropyl carboxamides have been identified as a novel class of antimalarial agents.[4] The title compound could be a valuable building block for the synthesis of new antimalarial drug candidates.

- Agrochemicals: The cyclopropyl moiety is also found in some pesticides. It is plausible that derivatives of **N-cyclopropyl-3-oxobutanamide** could be explored for their potential as herbicides or fungicides.

Experimental Protocols for Characterization and Biological Evaluation

A. Spectroscopic Characterization

To confirm the identity and purity of synthesized **N-cyclopropyl-3-oxobutanamide**, a suite of spectroscopic techniques should be employed.



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Caption: Workflow for spectroscopic characterization.

Expected Spectroscopic Data:

- ¹H NMR: Distinct signals for the cyclopropyl protons, the methylene protons adjacent to the amide, the methyl protons of the acetyl group, and the amide proton.

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- ^{13}C NMR: Resonances for the carbons of the cyclopropyl ring, the carbonyl carbons of the amide and ketone, the methylene carbon, and the methyl carbon.
- Mass Spectrometry (ESI-MS): A molecular ion peak corresponding to the exact mass of the compound.
- Infrared (FT-IR) Spectroscopy: Characteristic absorption bands for the N-H stretch, C=O stretches of the amide and ketone, and C-H stretches of the cyclopropyl and methyl groups.

B. Biological Evaluation: Antibacterial Susceptibility Testing

Should researchers wish to investigate the potential antibacterial properties of **N-cyclopropyl-3-oxobutanamide** or its derivatives, a standard broth microdilution assay can be employed to determine the Minimum Inhibitory Concentration (MIC).[3]

Step-by-Step Protocol:

- Preparation of Bacterial Inoculum:
  - Culture the bacterial strain of interest (e.g., Staphylococcus aureus, Escherichia coli) on an appropriate agar medium.
  - Transfer a few colonies to a sterile broth and incubate to achieve a turbidity equivalent to a 0.5 McFarland standard.
  - Dilute the bacterial suspension to the final working concentration.
- Compound Preparation:
  - Dissolve **N-cyclopropyl-3-oxobutanamide** in a suitable solvent (e.g., DMSO) to create a stock solution.
  - Perform serial twofold dilutions in a 96-well microtiter plate using cation-adjusted Mueller-Hinton broth.
- Inoculation and Incubation:
  - Inoculate each well of the microtiter plate with the prepared bacterial suspension.

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- Include appropriate positive (bacteria only) and negative (broth only) controls.
- Incubate the plates at 37°C for 16-20 hours.

- Data Analysis:
  - Determine the MIC as the lowest concentration of the compound at which no visible bacterial growth is observed.

Conclusion

N-cyclopropyl-3-oxobutanamide is a chemical entity with significant potential as a building block in medicinal chemistry and drug discovery. Its unique structural features, combining the advantageous properties of a cyclopropyl group with a versatile 3-oxobutanamide scaffold, make it a target for the synthesis of novel bioactive molecules. While specific biological data for this compound is currently limited in the public domain, the established activities of related compounds provide a strong rationale for its further investigation in areas such as antimicrobial and antimalarial research. The synthetic and analytical protocols outlined in this guide provide a solid foundation for researchers to explore the potential of this intriguing molecule.

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